

Haploside C: Key Data for Storage Assessment

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Compound Focus: Haploside C

CAS No.: 108279-04-5

Cat. No.: S3026230

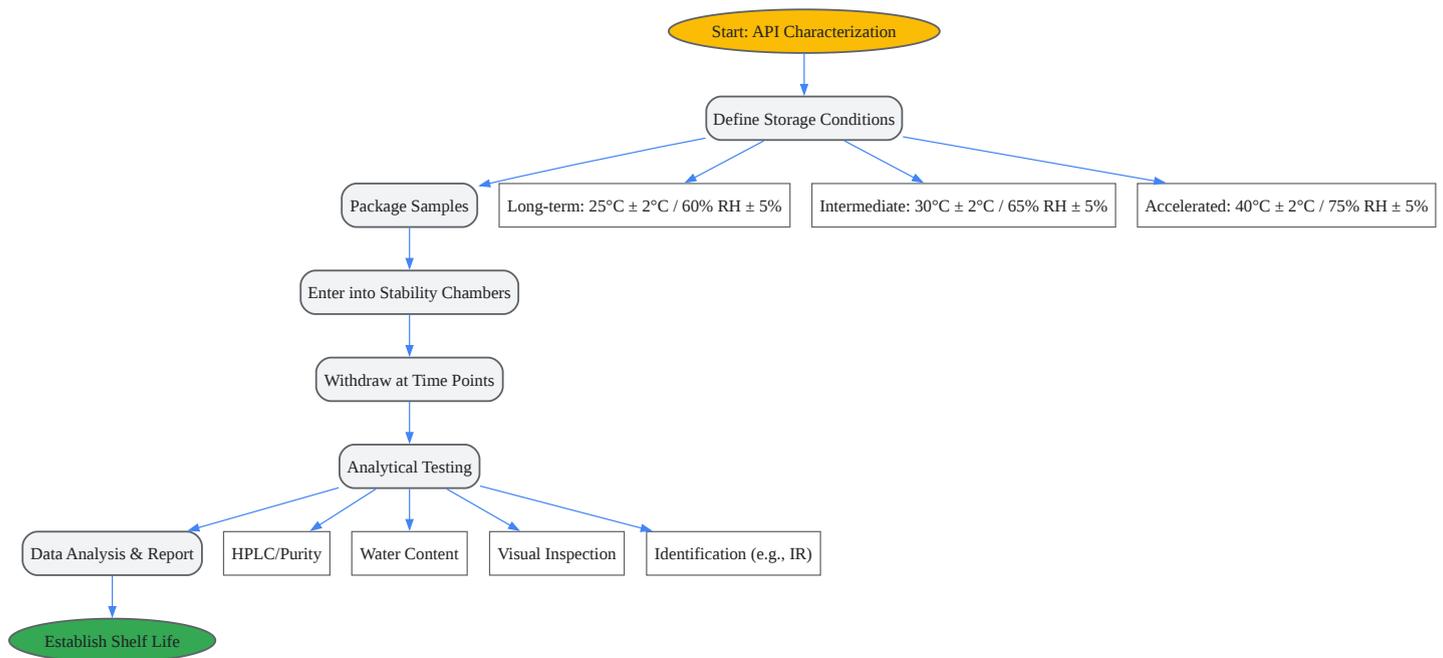
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The table below consolidates the available data, which is primarily useful for inferring storage conditions rather than providing direct instructions.

Aspect	Available Data for Haploside C	Interpretation & Storage Implications
Physical Form	Not explicitly stated (isolated from plant material) [1]	Assumed to be a solid powder. Standard handling for solid APIs is recommended until confirmed [2].
Melting Point	143-145°C [3]	Indicates thermal stability at standard handling temperatures. Does not provide direct info on long-term storage stability [3].
Spectroscopic Data	UV, IR, and 1H NMR data provided [3] [1]	UV spectrum suggests potential light sensitivity. Inference: Storage should protect from light, likely in amber glass vials [2].
Chemical Structure	Acylated flavonoid glycoside (contains ester group) [1]	IR spectrum shows ester carbonyl (C=O) at 1730 cm ⁻¹ [3]. Inference: May be susceptible to hydrolysis in humid conditions, necessitating low-humidity storage [2].

Proposed Stability Testing Protocol

In the absence of specific data, a standard stability study for a new chemical entity can be initiated. The workflow below outlines this process, based on ICH guidelines for drug stability testing [2].



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FAQs and Troubleshooting Guide

Based on general stability principles and the inferred properties of **Haploside C**, here are potential issues and solutions.

Question / Issue	Potential Cause & Investigation	Recommended Action & Preventive Measure
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| **Observed drop in potency or purity over time.** | Chemical degradation, potentially via hydrolysis of the ester group or oxidation [2] [1]. | 1. **Confirm with HPLC:** Compare chromatograms to identify new degradation peaks. 2. **Check water content:** If high, hydrolysis is likely. Switch to tighter packaging with desiccant [2]. 3. **Test for oxidation:** Package under an inert gas (e.g., Nitrogen or Argon). | | **What is the recommended container closure system?** | The compound is likely sensitive to moisture and potentially light [2] [3]. | Use an **opaque or amber glass bottle** with a tamper-evident closure. A **polyethylene terephthalate (PET) or polypropylene (PP)** container is also suitable if compatibility is confirmed. Always include a **desiccant** like silica gel inside the container [2]. | | **The solid appears to clump or change texture.** | Absorption of moisture from the environment [2]. | 1. **Transfer** the material to a controlled environment (low humidity) immediately. 2. **Re-dry** the sample if possible and feasible. 3. **Re-package** using more stringent moisture barrier packaging (e.g., double bag with desiccant). |

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2. Stability Storage In Pharma Industry | GMP Insiders Conditions [gmpinsiders.com]
3. 'Haploside - C'; published in 'Natural Compounds'; | SpringerLink [link.springer.com]

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